

# Physicochemical Properties of Gamma-Nonalactone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Gamma-nonalactone**

Cat. No.: **B7760554**

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## Introduction

**Gamma-nonalactone** ( $\gamma$ -nonalactone), also known by trade names such as Aldehyde C-18 and coconut aldehyde, is a naturally occurring and synthetically produced lactone.<sup>[1][2]</sup> It is a significant contributor to the aroma of various fruits, including peaches and apricots, and is a key component in coconut flavors.<sup>[3][4]</sup> Its characteristic creamy, sweet, and coconut-like scent has led to its widespread use in the food, fragrance, and cosmetic industries.<sup>[2][4]</sup> This technical guide provides an in-depth overview of the physicochemical properties of **gamma-nonalactone**, along with generalized experimental protocols for their determination and an illustrative representation of its interaction with the olfactory system.

## Physicochemical Properties

The physicochemical properties of **gamma-nonalactone** are crucial for its application and formulation in various products. These properties are summarized in the tables below.

## General and Physical Properties

Property	Value	References
Chemical Name	5-pentyloxolan-2-one	[1][5]
Synonyms	Aldehyde C-18, Coconut Aldehyde, $\gamma$ -Nonanolactone	[1][2][4]
CAS Number	104-61-0	[1][4]
Molecular Formula	$C_9H_{16}O_2$	[1][3]
Molecular Weight	156.22 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Strong, creamy, coconut-like, with fruity undertones	[1][2][4]

## Thermal and Optical Properties

Property	Value	Conditions	References
Boiling Point	243 °C	@ 760 mmHg	[3][6]
136 °C	@ 1.7 kPa	[1]	
121-122 °C	@ 6 mmHg	[6][7][8]	
Melting Point	Approx. 26 °C	[4]	
Flash Point	> 110 °C (230 °F)	Closed cup	[4][7]
Refractive Index	1.446 - 1.450	@ 20 °C	[1][6]
1.447	@ 20 °C (lit.)	[7][8][9]	

## Solubility and Density

| Property | Value | References | | :--- | :--- | | Solubility in Water | Insoluble; 0.76 g/L @ 25°C (estimated) | [1][10] | | Solubility in Organic Solvents | Soluble in alcohol, most fixed oils, and propylene glycol | [1][10] | | Density | 0.958 - 0.966 g/cm<sup>3</sup> | @ 25 °C | [1] | | | 0.964 g/cm<sup>3</sup> | | [3] | | | 0.976 g/mL | @ 25 °C (lit.) | [7][8][9] |

## Spectral Data

Spectral Data Type	Key Characteristics	References
Mass Spectrometry (GC-MS)	Base peak at m/z 85	<a href="#">[1]</a>
<sup>1</sup> H NMR	Data available in spectral databases	<a href="#">[1]</a>
<sup>13</sup> C NMR	Data available in spectral databases	<a href="#">[11]</a>

## Experimental Protocols

The following sections outline generalized experimental methodologies for determining the key physicochemical properties of liquid compounds like **gamma-nonalactone**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

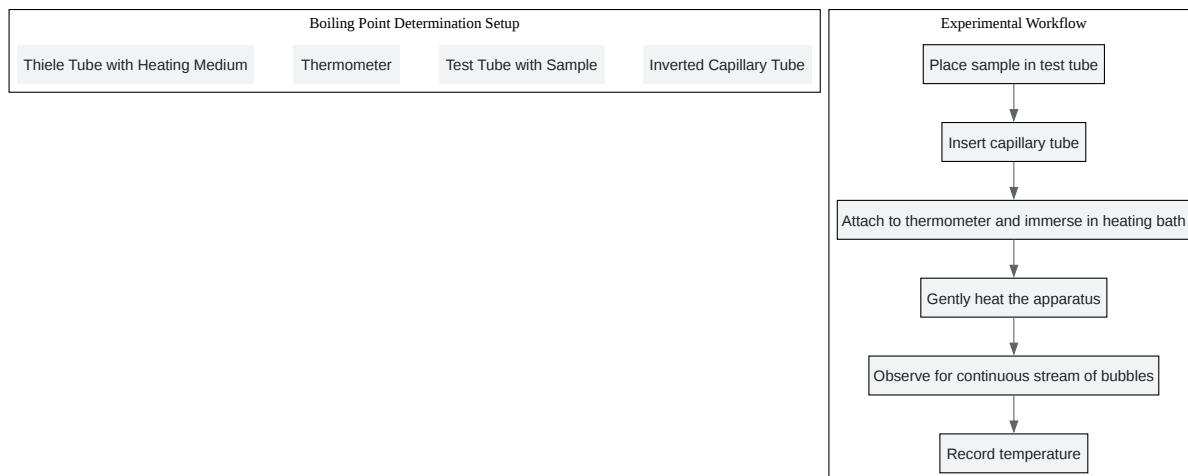
Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating medium (e.g., mineral oil)
- Sample of **gamma-nonalactone**

Procedure:

- A small amount of **gamma-nonalactone** is placed in the small test tube.

- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the heating medium within the Thiele tube.
- The apparatus is heated gently and uniformly.
- As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This is the boiling point of the liquid.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[12\]](#)



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Caption: Workflow for Boiling Point Determination.

## Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or density bottle.

Apparatus:

- Pycnometer (a specific volume glass flask)

- Analytical balance
- Thermometer
- Sample of **gamma-nonalactone**

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water.
- The pycnometer is emptied, dried, and then filled with **gamma-nonalactone** at the same temperature.
- The pycnometer filled with the sample is weighed.
- The density is calculated using the formula: Density = (mass of sample) / (volume of pycnometer, determined from the mass and known density of water).[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

## Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **gamma-nonalactone**
- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of **gamma-nonalactone** are placed on the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically 20°C, maintained by the water bath.
- The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and clear.
- The control knob is turned to bring the dividing line to the center of the crosshairs.
- The refractive index is read from the scale.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

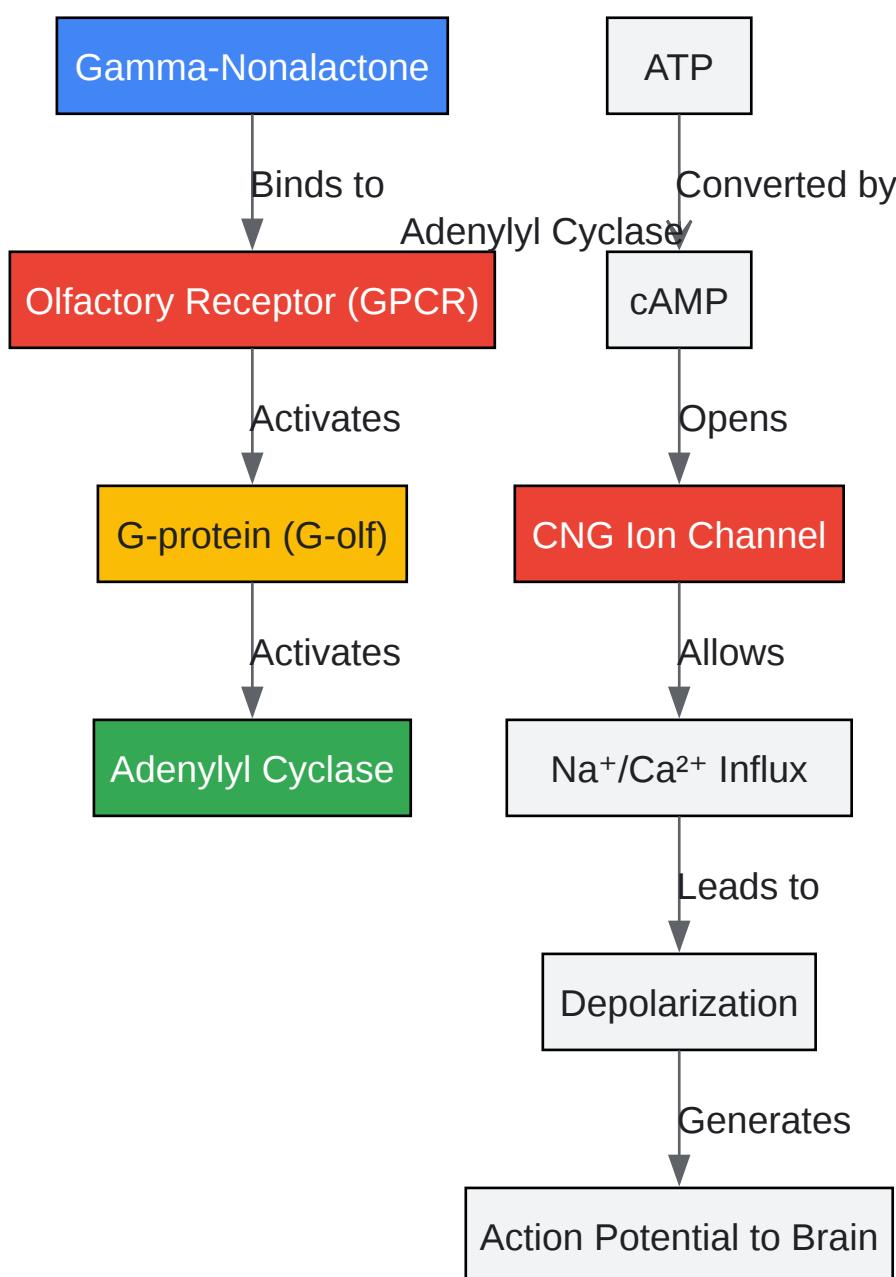
## Olfactory Signaling Pathway

The perception of **gamma-nonalactone**'s characteristic coconut-like aroma is initiated by its interaction with olfactory receptors in the nasal cavity. These receptors are G-protein coupled receptors (GPCRs). The binding of an odorant molecule like **gamma-nonalactone** to its specific receptor triggers a cascade of intracellular events, leading to the generation of an electrical signal that is transmitted to the brain and interpreted as a specific scent.

The generalized olfactory signal transduction pathway is as follows:

- Binding: **Gamma-nonalactone** binds to a specific Olfactory Receptor (OR) on the cilia of an Olfactory Sensory Neuron (OSN).[\[6\]](#)[\[21\]](#)
- G-Protein Activation: This binding activates an associated G-protein (G-olf).[\[6\]](#)[\[22\]](#)
- Adenylyl Cyclase Activation: The activated G-olf stimulates the enzyme adenylyl cyclase.[\[6\]](#)[\[21\]](#)
- cAMP Production: Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP).[\[6\]](#)

- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.  
[\[6\]](#)[\[23\]](#)
- Depolarization: The opening of these channels allows an influx of  $\text{Na}^+$  and  $\text{Ca}^{2+}$  ions, leading to the depolarization of the OSN membrane.[\[6\]](#)
- Signal Transmission: This depolarization generates an action potential that travels along the axon of the OSN to the olfactory bulb in the brain.[\[24\]](#)



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